

# Personal protective equipment for handling SHP844

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## Compound of Interest

Compound Name: SHP844

Cat. No.: B15073157

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## Essential Safety and Handling Guide for SHP844

This document provides crucial safety and logistical information for the handling and disposal of **SHP844**, a research-grade SHP2 inhibitor. The following procedures are based on best practices for managing potentially hazardous research chemicals in a laboratory setting, in the absence of a specific Safety Data Sheet (SDS). Researchers, scientists, and drug development professionals should use this guide to establish safe operational and disposal plans.

## Immediate Safety Information

**SHP844** is identified as an inhibitor of the SHP2 protein tyrosine phosphatase.<sup>[1]</sup> As with many small molecule inhibitors used in research, its full toxicological properties are often not fully characterized. Therefore, it is essential to handle **SHP844** with a high degree of caution.

Emergency Contact Information:

Contact Type	Information
Emergency Services	911 (or local equivalent)
Institutional Safety Office	[Insert Institution-Specific Phone Number]
Principal Investigator	[Insert PI's Name and Phone Number]
Poison Control Center	1-800-222-1222

## Personal Protective Equipment (PPE)

The following table outlines the minimum required PPE for handling **SHP844**. All PPE should be inspected before use to ensure its integrity.

Body Part	Required PPE	Specifications
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect for tears or punctures before use. Change gloves immediately if contaminated.
Eyes	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory where SHP844 is handled.
Body	Laboratory coat	A full-length lab coat is required to protect skin and clothing from potential splashes.
Respiratory	Not generally required for handling small quantities in a well-ventilated area.	A NIOSH-approved respirator may be necessary if there is a risk of aerosolization or if handling large quantities. Consult your institution's safety officer.

## Handling and Storage Protocols

Proper handling and storage are critical to maintaining the integrity of **SHP844** and ensuring the safety of laboratory personnel.

Procedure	Guideline
Receiving	Inspect the package for any signs of damage or leakage upon arrival.
Storage	Store in a cool, dry, and well-ventilated area, away from incompatible materials. Keep the container tightly sealed.
Weighing & Reconstitution	Handle in a chemical fume hood to minimize inhalation exposure. Use dedicated spatulas and weighing boats. Reconstitute using appropriate solvents as per the manufacturer's instructions.
General Handling	Avoid direct contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

## Spill and Emergency Procedures

In the event of a spill or accidental exposure, follow these procedures immediately.

Situation	Procedure
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Small Spill	Absorb the spill with an inert material (e.g., vermiculite, sand). Place the contaminated material in a sealed, labeled container for hazardous waste disposal. Clean the spill area with an appropriate solvent and then soap and water.
Large Spill	Evacuate the area and contact your institution's emergency response team.

## Disposal Plan

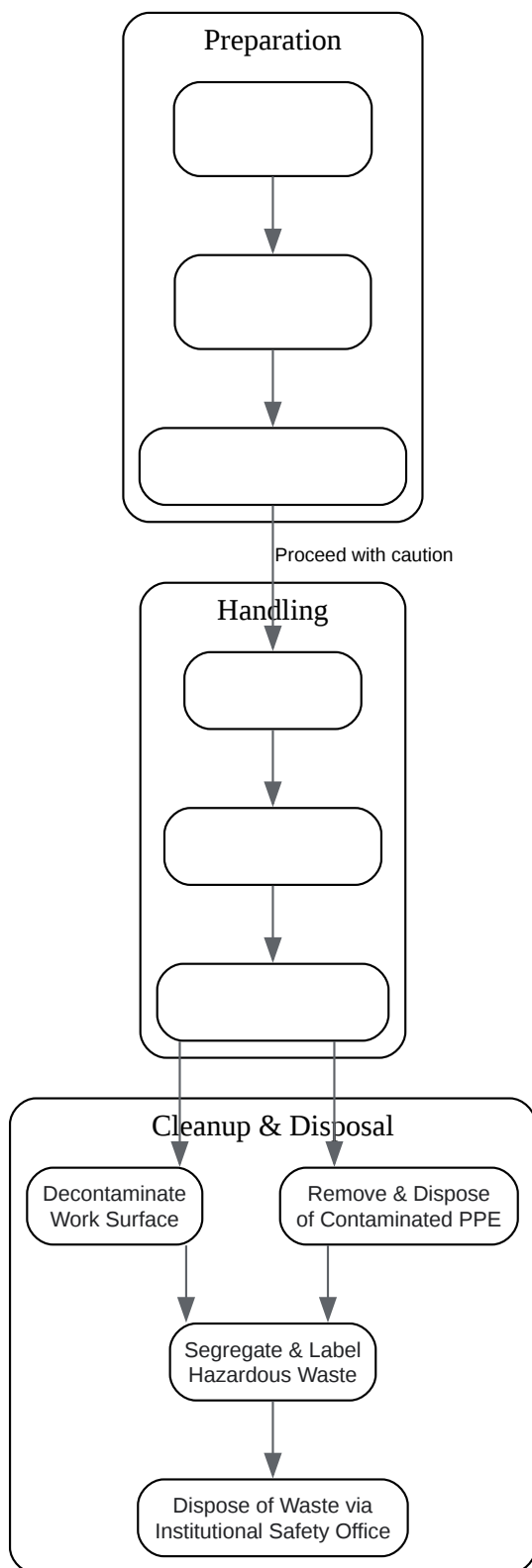
All waste containing **SHP844** must be treated as hazardous waste.

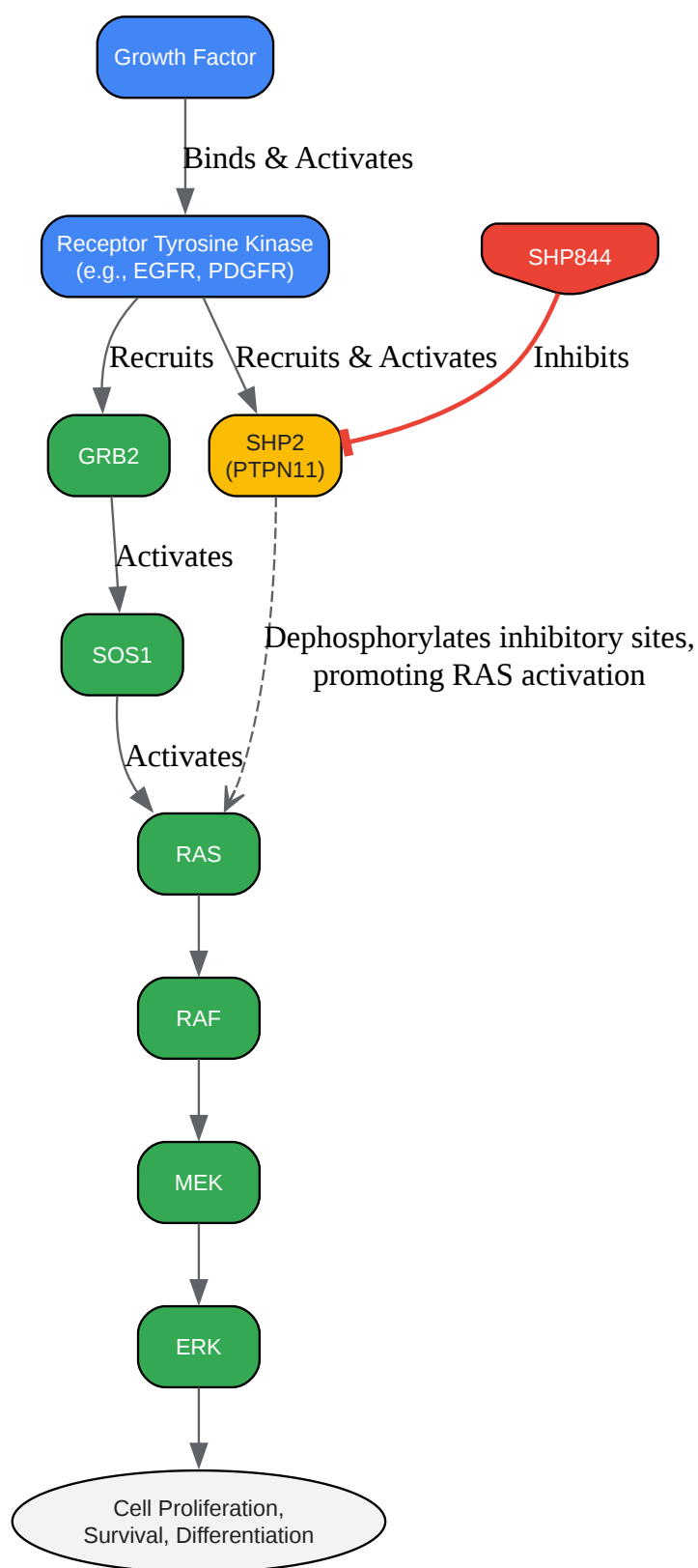
Waste Type	Disposal Procedure
Solid Waste	(e.g., contaminated gloves, weighing boats, paper towels) Collect in a dedicated, sealed, and clearly labeled hazardous waste container.
Liquid Waste	(e.g., unused solutions, contaminated solvents) Collect in a sealed, labeled, and chemical-resistant hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
Sharps	(e.g., contaminated pipette tips, needles) Dispose of in a designated sharps container for hazardous chemical waste.

All hazardous waste must be disposed of through your institution's environmental health and safety office, following all local, state, and federal regulations.

## Visual Guides

The following diagrams illustrate key workflows and biological context for working with **SHP844**.





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## References

- 1. medchemexpress.com [medchemexpress.com]
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